

A Comprehensive Technical Guide to Bromodichloromethane-¹³C for Advanced Research Applications

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Compound of Interest

Compound Name: Bromodichloromethane-¹³C

CAS No.: 93952-10-4

Cat. No.: B127529

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This guide provides an in-depth overview of Bromodichloromethane-¹³C (¹³CHBrCl₂), a critical isotopically labeled internal standard for researchers, analytical scientists, and professionals in drug development. Its purpose is to move beyond basic data points, offering a deeper understanding of its synthesis, analytical validation, and application, grounded in established scientific principles.

Introduction: The Role of Isotopic Labeling in Quantitative Analysis

In modern analytical science, particularly in chromatography and mass spectrometry, the precise quantification of trace-level compounds is paramount. Bromodichloromethane is a trihalomethane (THM), a class of compounds formed as byproducts during the chlorination of drinking water.^{[1][2]} Its presence and concentration are of significant environmental and toxicological concern, necessitating accurate monitoring.^{[3][4]}

Bromodichloromethane-¹³C serves as an ideal internal standard for the quantitative analysis of its unlabeled counterpart. By incorporating a stable heavy isotope of carbon (¹³C), the molecule's mass is increased by one atomic mass unit. This mass difference allows it to be distinguished from the native (¹²C) compound by a mass spectrometer, yet it co-elutes and exhibits nearly identical chemical and physical behavior during sample extraction, cleanup, and chromatographic analysis. This co-behavior corrects for variations in sample preparation and instrument response, a cornerstone of achieving high accuracy and precision in analytical measurements.

Core Chemical and Physical Identifiers

For any analytical standard, a complete and verified set of chemical identifiers is the foundation of its utility and traceability. The properties of Bromodichloromethane-¹³C are summarized below.

Identifier	Value	Source(s)
CAS Number	93952-10-4	[5][6]
Molecular Formula	¹³ CHBrCl ₂	[5]
Molecular Weight	165.82 g/mol	[5]
IUPAC Name	bromo(dichloro)(¹³ C)methane	[6]
Synonyms	Dichlorobromomethane- ¹³ C	[6]
InChI Key	FMWLUWPQPKEARP- OUBTZVSYSA-N	[6]
PubChem CID	11105706	[6]
Appearance	Colorless Liquid	[7][8]
Boiling Point	90 °C (for unlabeled)	[7][8]
Density	~1.98 g/cm ³ (for unlabeled)	[8]
Solubility in Water	4.5 g/L at 20°C (for unlabeled)	[8]

Note: Physical properties such as boiling point and density are cited for the unlabeled analog, as the isotopic substitution results in negligible changes to these bulk properties.

Synthesis and Isotopic Enrichment: A Mechanistic Perspective

The synthesis of isotopically labeled halomethanes requires precise control to ensure high isotopic enrichment and chemical purity. While multiple synthetic routes exist, a common conceptual pathway involves halogen exchange reactions starting from a ^{13}C -labeled precursor.

A plausible synthesis strategy is the catalyzed halogen exchange from a ^{13}C -labeled chloroform ($^{13}\text{CHCl}_3$). For example, reacting ^{13}C -chloroform with a bromine source in the presence of a catalyst like aluminum chloride can facilitate the substitution of a chlorine atom with a bromine atom.^[9] The choice of catalyst and reaction conditions (temperature, time) is critical to control the extent of the reaction and minimize the formation of other halogenated byproducts, such as chlorodibromomethane- ^{13}C .^[9]

Post-synthesis, purification is essential. Fractional distillation is a primary method, separating compounds based on their boiling points.^[9] The purity of the collected fractions must then be rigorously verified using analytical techniques as described in the following section.

Analytical Characterization and Quality Control: A Self-Validating Workflow

The utility of Bromodichloromethane- ^{13}C as an internal standard is entirely dependent on its verified identity, purity, and isotopic enrichment. Gas Chromatography-Mass Spectrometry (GC/MS) is the definitive technique for this validation.

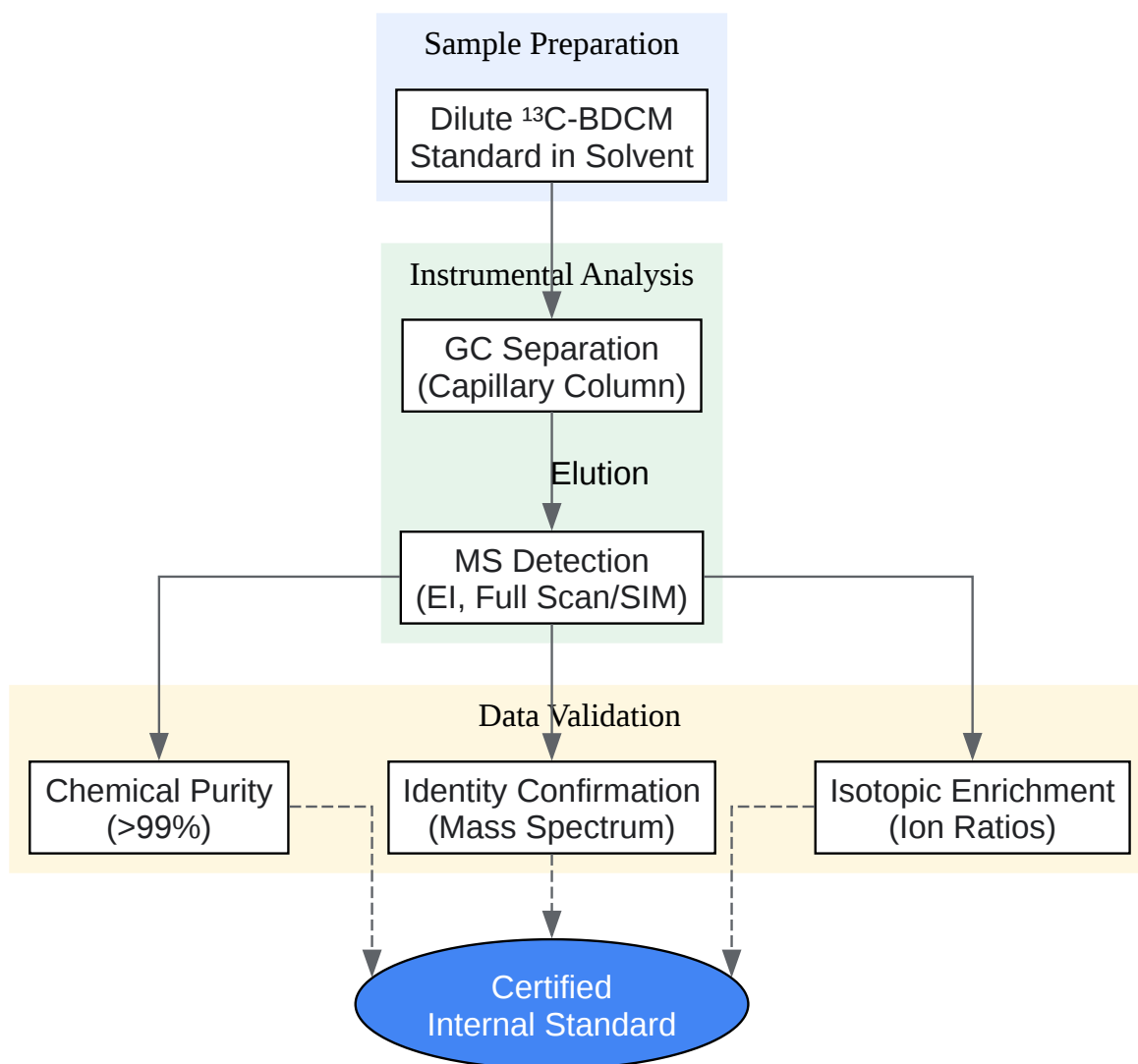
Experimental Protocol: GC/MS Verification

- **Standard Preparation:** Prepare a dilute solution of the Bromodichloromethane- ^{13}C standard in a suitable solvent, such as methanol or hexane. A typical concentration for analysis is 1-10 $\mu\text{g/mL}$.
- **GC Column Selection:** A low-to-mid polarity capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5ms), is ideal for separating volatile halocarbons.

- GC Parameters (Typical):
 - Injector: Split/splitless, 200 °C.
 - Oven Program: Initial temperature of 35 °C, hold for 2-5 minutes, then ramp at 10 °C/min to 200 °C.
 - Carrier Gas: Helium at a constant flow rate of ~1.0-1.2 mL/min.
- MS Parameters (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Full Scan (e.g., m/z 40-200) to confirm identity and detect impurities, and Selected Ion Monitoring (SIM) for enhanced sensitivity and quantitative analysis.
- Data Analysis & Validation:
 - Purity Assessment: In the full scan chromatogram, the primary peak should correspond to Bromodichloromethane-¹³C. The peak area percentage should be high (typically >99%) relative to any impurity peaks.
 - Identity Confirmation: The mass spectrum of the main peak should exhibit the characteristic fragmentation pattern. Key ion fragments for ¹³CHBrCl₂ include the molecular ion cluster and fragments corresponding to the loss of Br or Cl atoms. The presence of the ¹³C isotope will shift these fragments by +1 m/z compared to the unlabeled compound.
 - Isotopic Enrichment: Compare the signal intensity of the molecular ion for the ¹³C-labeled compound (e.g., m/z 84, [¹³CH³⁵Cl₂]⁺) with the corresponding ion for any residual unlabeled ¹²C compound (e.g., m/z 83, [¹²CH³⁵Cl₂]⁺). High isotopic enrichment is confirmed when the signal for the ¹²C species is at or near the natural abundance background level.

Workflow Diagram

The following diagram illustrates the logical flow for the analytical validation of Bromodichloromethane-¹³C.



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Caption: Workflow for the analytical validation of Bromodichloromethane-¹³C.

Applications in Environmental and Toxicological Research

The primary application of Bromodichloromethane-¹³C is as an internal standard for quantitative analysis using methods like EPA Method 551.1 or 8260.[10] These methods are crucial for:

- Drinking Water Monitoring: Regulatory bodies set limits for total trihalomethanes (TTHMs) in drinking water.[\[3\]](#) Accurate quantification of bromodichloromethane, a major TTHM component, is essential for ensuring public health and compliance.[\[11\]](#)[\[12\]](#)
- Environmental Fate Studies: Researchers use it to trace the transport and degradation of bromodichloromethane in soil and water systems, helping to model environmental exposure. [\[13\]](#)[\[14\]](#)
- Toxicology and Metabolism Studies: In toxicological research, ^{13}C -labeled compounds can be used to track the absorption, distribution, metabolism, and excretion (ADME) of the parent compound in animal models, providing insights into its potential health effects.[\[15\]](#)[\[16\]](#)

Safety and Handling

Unlabeled bromodichloromethane is classified as a substance suspected of causing cancer and can cause skin, eye, and respiratory irritation.[\[6\]](#)[\[7\]](#) It is harmful if swallowed.[\[6\]](#) While the ^{13}C -labeled version is chemically identical in its reactivity, it is typically handled in much smaller, dilute quantities for analytical purposes.

- Handling: Always use in a well-ventilated chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, nitrile gloves, and a lab coat.[\[7\]](#)[\[13\]](#)
- Storage: Store in a tightly sealed container in a cool, dry place, away from strong oxidants and bases.[\[7\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

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